

Pipemidic acid in veterinary medicine applications

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Compound Focus: Pipemidic Acid

CAS No.: 51940-44-4

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Critical Safety Protocol and Toxicity Data

Adherence to safety protocols is essential due to the risk of arthropathy. Toxicological studies are critical for establishing safe use parameters.

- **Arthropathy Findings:** Oral administration of **pipemidic acid** at doses of **100 mg/kg/day or more** caused lameness in immature beagle dogs. Abnormalities included increased synovial fluid and blister formation on the articular cartilage, particularly in weight-bearing joints [1].
- **Species and Age Specificity:** This joint abnormality was not observed in young rats, rabbits, or monkeys, indicating species-specific susceptibility. In dogs, the condition was age-dependent, affecting only a specific juvenile developmental stage [1].
- **Acute Toxicity Profile:** The acute oral LD₅₀ (lethal dose for 50% of test subjects) in rats is very high (>16,000 mg/kg), indicating low acute toxicity [2] [3]. No abnormalities were observed in repeat-dose studies in mice and rats at lower doses [2].

Pharmacokinetic and Experimental Data

Understanding the absorption and distribution of **pipemidic acid** helps inform dosing protocols.

| Parameter | Findings |
|---------------------------|-------------------------------------------------------------------------------------------------------------------|
| Absorption | Well absorbed after oral administration across species (mice, rats, dogs, monkeys, humans) [2]. |
| Peak Plasma Concentration | Ranged from 4 to 12 µg/mL at an oral dose of approximately 50 mg/kg [2]. |
| Distribution | Distributed to most organs and tissues; concentrations in bile and urine are much higher than in plasma [2]. |
| Excretion | 25-88% of the oral dose is excreted in urine in bacteriologically active form, depending on species and dose [2]. |
| Protein Binding | Approximately 20% in dog plasma and 30% in human serum [2]. |

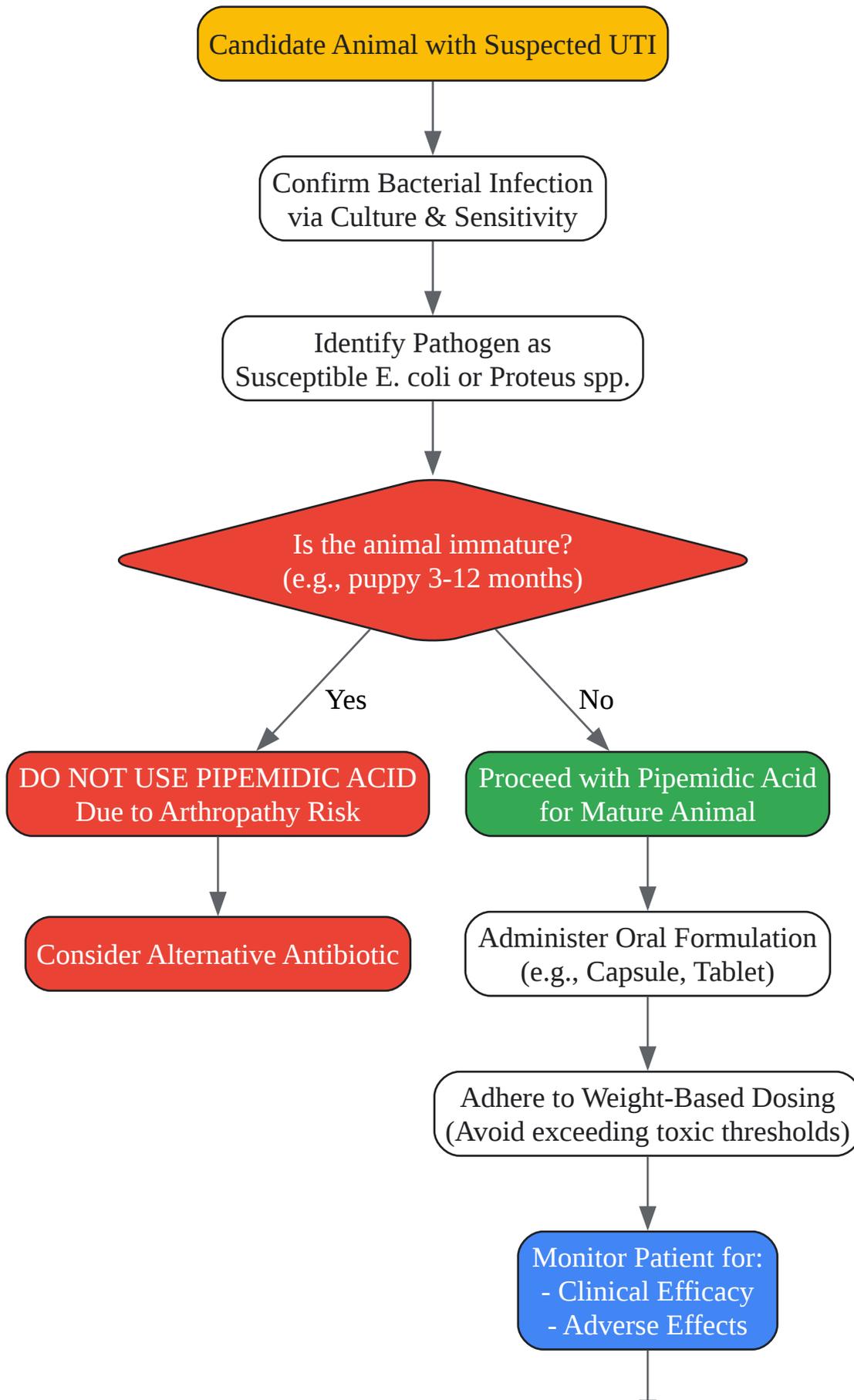
Market and Formulation Context

The veterinary application exists within a broader commercial and regulatory landscape.

- **Market Presence:** The global market for **pipemidic acid** tablets exists, with segments for **veterinary medicine** [4]. Leading pharmaceutical companies involved in the space include Xinhua Pharma and Chongqing Qingyang Pharmaceutical [5] [6] [4].
- **Regulatory Status:** Be aware that **pipemidic acid** is **not approved** for veterinary use in the European Union or Great Britain [3]. Any use is off-label, and responsibility for safe and effective application falls to the prescribing veterinarian.

Application and Research Workflow

For researchers and veterinarians considering the use of **pipemidic acid**, the following workflow outlines the critical decision points and procedures. This diagram integrates the pharmacological and safety data into a practical protocol.



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Key Considerations for Professionals

- **Off-Label Use Responsibility:** Given its unapproved status in major regions like the EU, using **pipemidic acid** is an off-label application. The prescribing veterinarian assumes all responsibility for efficacy and safety [3].
- **Regional Availability:** Use may be more common in regions with active manufacturing and different regulatory frameworks, such as parts of Asia [5].
- **Combination Therapy Research:** Emerging trends include exploring **pipemidic acid** in combination with other antibiotics to enhance effectiveness and overcome bacterial resistance [5] [6].

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To cite this document: Smolecule. [Pipemidic acid in veterinary medicine applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539726#pipemidic-acid-in-veterinary-medicine-applications>]

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